

What are the chemical properties of Sodium 3-methyl-2-oxobutanoate-d7?

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Compound of Interest

Compound Name: Sodium 3-methyl-2-oxobutanoate-d7

Cat. No.: B15572222

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In-Depth Technical Guide to Sodium 3-methyl-2-oxobutanoate-d7

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, experimental applications, and metabolic significance of **Sodium 3-methyl-2-oxobutanoate-d7**. This deuterated analog of the endogenous metabolite, 3-methyl-2-oxobutanoate, serves as a valuable tool in metabolic research, particularly in studies involving branched-chain amino acid metabolism and as an internal standard for mass spectrometry-based quantification.

Core Chemical Properties

Sodium 3-methyl-2-oxobutanoate-d7 is the deuterium-labeled form of Sodium 3-methyl-2-oxobutanoate.[1][2] The incorporation of seven deuterium atoms provides a distinct mass shift, making it an ideal internal standard for isotope dilution mass spectrometry, a technique that allows for precise and accurate quantification of its non-labeled counterpart in complex biological matrices.[3]

Quantitative Data Summary

The following tables summarize the key chemical and physical properties of both Sodium 3-methyl-2-oxobutanoate and its deuterated form, **Sodium 3-methyl-2-oxobutanoate-d7**.

Property	Sodium 3-methyl-2-oxobutanoate	Reference
Molecular Formula	C ₅ H ₇ NaO ₃	[4][5]
Molecular Weight	138.10 g/mol	[5][6]
Exact Mass	138.02928836 Da	[6]
CAS Number	3715-29-5	[4]
Appearance	White to light yellow crystalline powder or crystals	[7]
Solubility	Soluble in water	[6]
Melting Point	220-230 °C (decomposes)	[7]

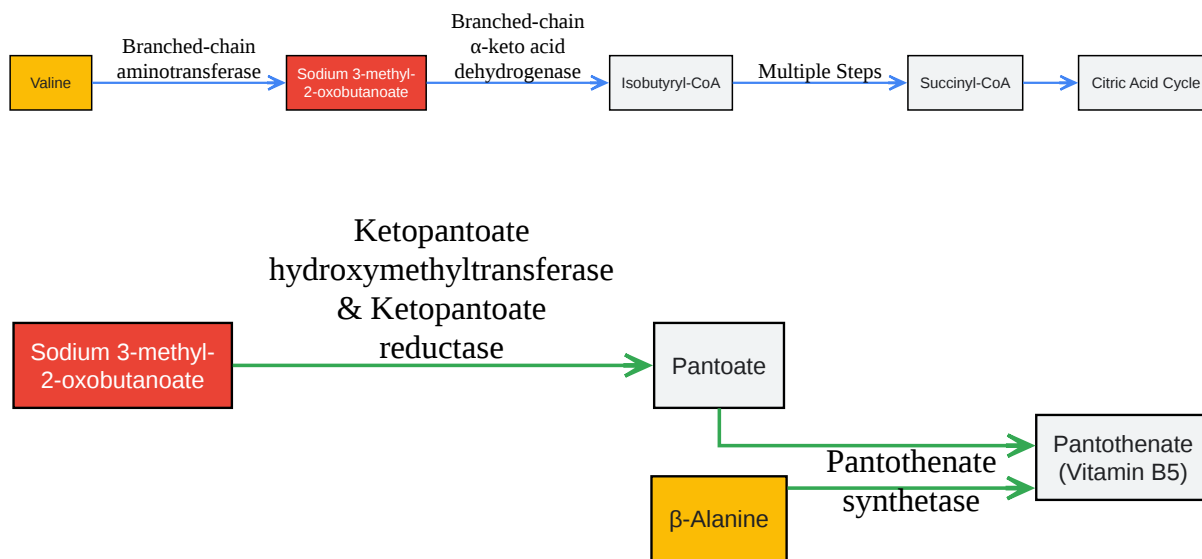
Property	Sodium 3-methyl-2-oxobutanoate-d7	Reference
Molecular Formula	C ₅ HD ₇ NaO ₃	Inferred
Molecular Weight	145.14 g/mol	Calculated
Exact Mass	145.0732 g/mol	Calculated
CAS Number	2483831-46-3	[2]
Isotopic Purity	Typically ≥98%	Supplier Dependent
Appearance	Solid	Supplier Dependent
Solubility	Soluble in water	Inferred

Metabolic Significance and Signaling Pathways

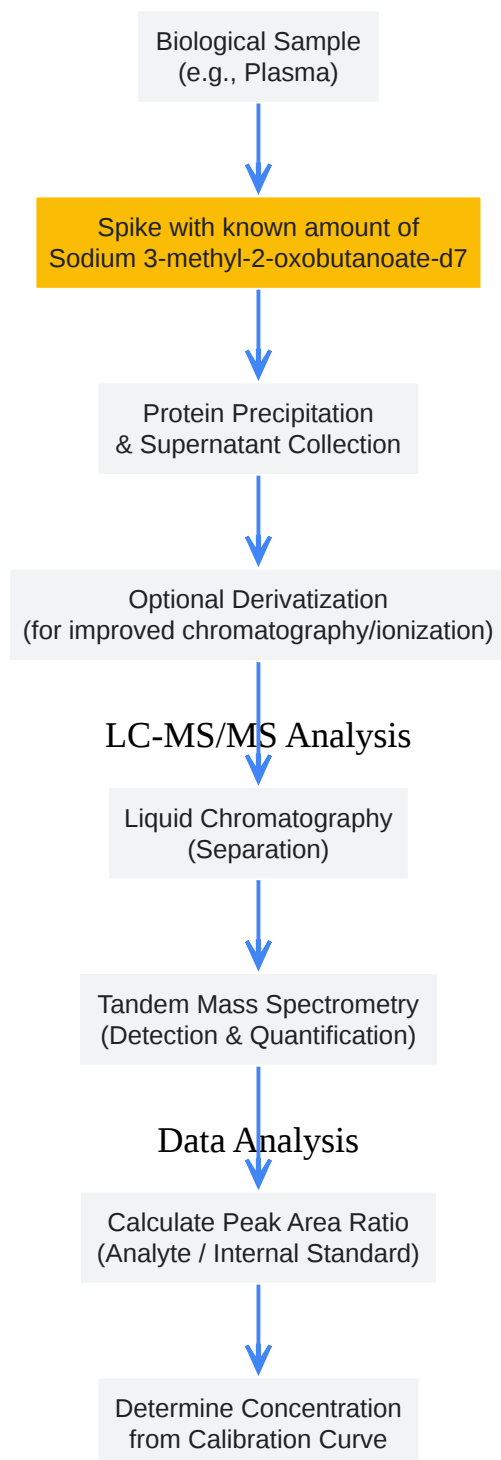
3-Methyl-2-oxobutanoate, also known as α -ketoisovalerate, is a key intermediate in the metabolic pathways of the branched-chain amino acid (BCAA) valine. It is also a precursor in the biosynthesis of pantothenic acid (Vitamin B5), which is essential for the synthesis of Coenzyme A.[1][8]

Valine Catabolism

The breakdown of valine involves the transamination of valine to 3-methyl-2-oxobutanoate. This is followed by oxidative decarboxylation to isobutyryl-CoA, which is further metabolized to succinyl-CoA and enters the citric acid cycle for energy production.[9]



Sample Preparation



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